

Technical Guide on the Safe Handling of 2,6-Dibromo-4-isopropylbenzoic Acid

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Compound of Interest

Compound Name: 2,6-Dibromo-4-isopropylbenzoic acid

Cat. No.: B6287577

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the most current SDS for any chemical before use and perform a thorough risk assessment.

Introduction

2,6-Dibromo-4-isopropylbenzoic acid is a halogenated aromatic carboxylic acid. While specific safety and toxicological data for this compound are not readily available, its structural similarity to other substituted benzoic acids suggests that it should be handled with care. This guide provides a summary of the known properties of this compound and inferred safety and handling procedures based on data from analogous compounds.

Chemical and Physical Properties

A summary of the available identifying information for **2,6-Dibromo-4-isopropylbenzoic acid** is provided below.

Property	Value	Reference
CAS Number	2484889-02-1	[1]
Molecular Formula	C ₁₀ H ₁₀ Br ₂ O ₂	
Molecular Weight	321.99 g/mol	[1]
Physical Form	Solid (inferred)	
Purity	97% (as available from some suppliers)	[1]

Hazard Identification and Classification

A specific Safety Data Sheet (SDS) for **2,6-Dibromo-4-isopropylbenzoic acid** is not publicly available. Therefore, the hazard profile has been inferred from the known hazards of structurally similar compounds, including 4-isopropylbenzoic acid and various isomers of dibromobenzoic acid.

Summary of Inferred Hazards:

Based on the hazard classifications of analogous compounds, **2,6-Dibromo-4-isopropylbenzoic acid** should be considered as potentially:

- Harmful if swallowed.[2]
- Causing skin irritation.[2][3][4][5][6][7][8][9]
- Causing serious eye irritation.[2][3][4][5][6][7][8][9]
- May cause respiratory irritation.[3][4][5][6][7][8][9]

The table below summarizes the GHS hazard classifications for several analogous compounds.

Compound	GHS Hazard Classifications
4-Isopropylbenzoic acid	Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity – single exposure (Category 3), Respiratory tract irritation.[3][4]
2,6-Dibromobenzoic acid	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity – single exposure (Category 3).[2]
2,5-Dibromobenzoic acid	Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity – single exposure (Category 3).[6][8]
2,4-Dibromobenzoic acid	Skin irritation (Category 2), Serious eye irritation (Category 2A), Specific target organ toxicity – single exposure (Category 3).[7][9]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

The following protocols are recommended for handling **2,6-Dibromo-4-isopropylbenzoic acid** in a laboratory setting.

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder or creating solutions.[3][5]
- Ensure that eyewash stations and safety showers are readily accessible.[2]

4.2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[5]

- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves for any signs of degradation before use.[\[3\]](#)[\[5\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with a particulate filter.[\[5\]](#)

4.3. General Handling Procedures:

- Avoid inhalation of dust.[\[3\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Keep the container tightly closed when not in use.[\[5\]](#)
- Minimize dust generation during handling.[\[5\]](#)

4.4. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[3\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[3\]](#)[\[5\]](#)
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[5\]](#)

4.5. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)

- Store away from incompatible materials such as strong oxidizing agents.

4.6. Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.

Workflow for Safe Handling of 2,6-Dibromo-4-isopropylbenzoic Acid

The following diagram illustrates a logical workflow for the safe handling of **2,6-Dibromo-4-isopropylbenzoic acid** in a research setting.



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*Safe handling workflow for **2,6-Dibromo-4-isopropylbenzoic acid**.*

Conclusion

While specific toxicological data for **2,6-Dibromo-4-isopropylbenzoic acid** is limited, a conservative approach to handling based on the known hazards of similar compounds is essential for ensuring laboratory safety. Researchers should treat this compound as a potential irritant to the skin, eyes, and respiratory system, and as potentially harmful if ingested. Adherence to the handling protocols and personal protective equipment recommendations outlined in this guide will help to minimize the risk of exposure and ensure a safe working environment.

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